structural analysis of 4-[(2-Chloropyrimidin-4-yl)oxy]aniline

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Compound of Interest

Compound Name:	*4-[(2-Chloropyrimidin-4-yl)oxy]aniline*
CAS No.:	*853299-33-9*
Cat. No.:	*B1414927*

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An In-Depth Technical Guide to the Structural Analysis of **4-[(2-Chloropyrimidin-4-yl)oxy]aniline**

Authored by: A Senior Application Scientist

Foreword: Unveiling the Core Structure

In the landscape of modern drug discovery, particularly in the realm of kinase inhibitors, the pyrimidine scaffold stands as a cornerstone of medicinal chemistry.[1] Its unique electronic properties and ability to form key hydrogen bond interactions make it a privileged structure in the design of targeted therapeutics. This guide focuses on a critical intermediate, **4-[(2-Chloropyrimidin-4-yl)oxy]aniline**, a molecule that serves as a versatile building block for a multitude of pharmacologically active compounds.[2][3][4] Our objective is to provide researchers, scientists, and drug development professionals with a comprehensive technical understanding of its structural elucidation. We will not merely present data; we will delve into the causality behind the analytical choices, offering a self-validating system of protocols and interpretations that embody the principles of expertise, authoritativeness, and trustworthiness.

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Synthesis and Purification: Establishing the Foundation

The journey into structural analysis begins with the synthesis of the target compound. The preparation of **4-[(2-Chloropyrimidin-4-yl)oxy]aniline** is typically achieved through a nucleophilic aromatic substitution (SNAr) reaction. This approach is favored due to the electron-deficient nature of the pyrimidine ring, which is further activated by the presence of two chlorine atoms.

Synthetic Protocol: A Step-by-Step Methodology

The following protocol outlines a robust method for the synthesis of **4-[(2-Chloropyrimidin-4-yl)oxy]aniline**, adapted from established procedures for analogous compounds.[1][2]

Materials:

- 4-Aminophenol
- 2,4-Dichloropyrimidine
- Potassium Carbonate (K2CO3)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate (Na2SO4)
- Ice

Procedure:

- To a solution of 4-aminophenol (1.0 equivalent) in DMF, add potassium carbonate (2.0 equivalents).

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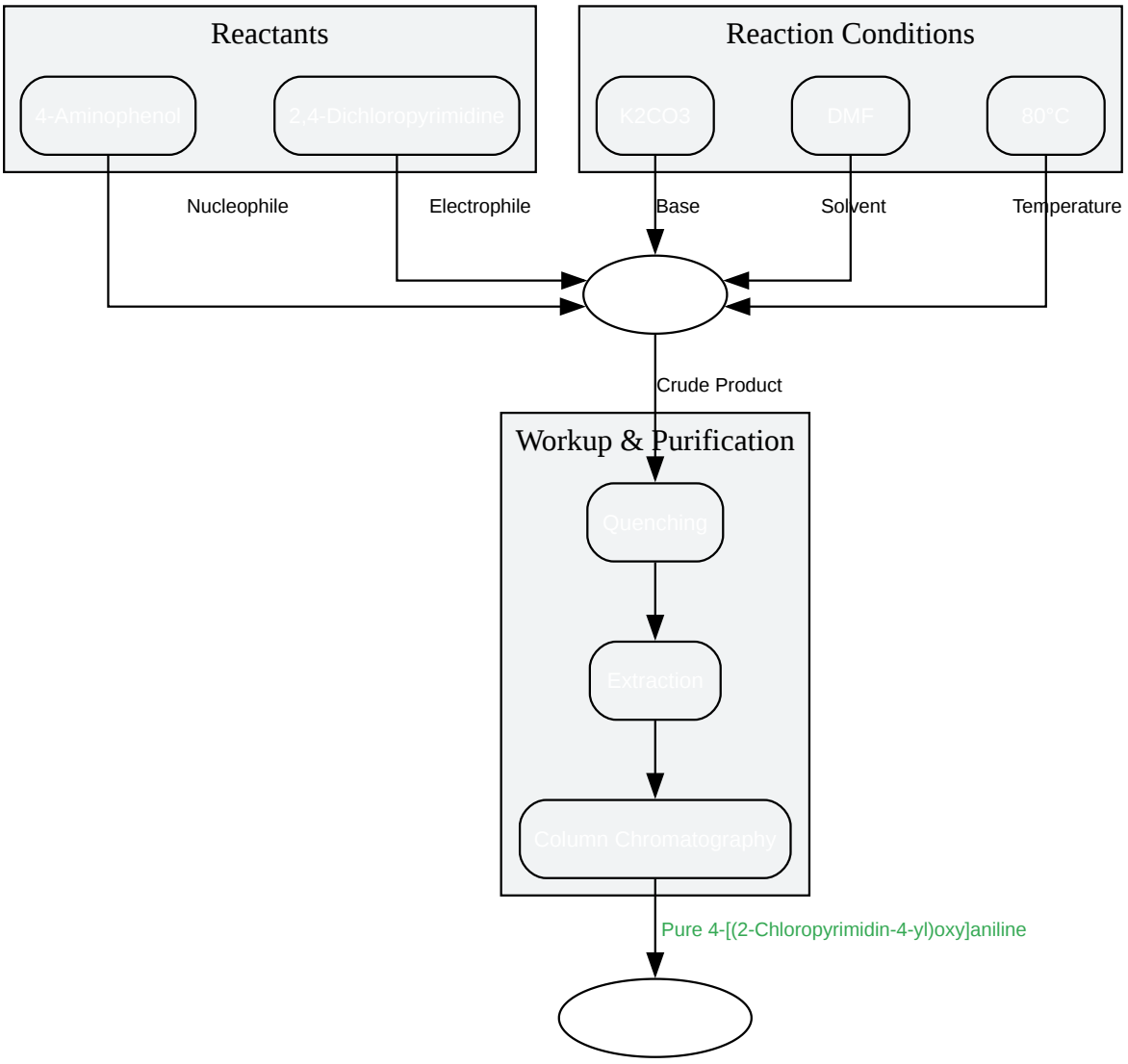
- Stir the mixture at room temperature for 15 minutes to ensure the formation of the phenoxide salt.
- To this mixture, add a solution of 2,4-dichloropyrimidine (1.0 equivalent) in DMF dropwise over 30 minutes.
- Heat the reaction mixture to 80°C and stir for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and quench with ice-cold water.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine solution, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain **4-[(2-Chloropyrimidin-4-yl)oxy]aniline** as a solid.

Rationale for Experimental Choices

- Solvent: DMF is an ideal solvent for this reaction due to its polar aprotic nature, which effectively solvates the potassium phenoxide and facilitates the SNAr reaction.
- Base: Potassium carbonate is a sufficiently strong base to deprotonate the phenolic hydroxyl group of 4-aminophenol, forming the nucleophilic phenoxide.
- Temperature: Heating to 80°C provides the necessary activation energy for the reaction to proceed at a reasonable rate without promoting significant side product formation.

Visualizing the Synthetic Workflow

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Caption: Synthetic workflow for **4-[(2-Chloropyrimidin-4-yl)oxy]aniline**.

Spectroscopic Characterization: Deciphering the Molecular Signature

Once a pure sample is obtained, a suite of spectroscopic techniques is employed to confirm its structure. Each technique provides a unique piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. Both ^{1}H and ^{13}C NMR are essential for a complete analysis.

2.1.1. ^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum provides information about the number of different types of protons, their chemical environment, and their proximity to other protons.

Predicted ^{1}H NMR Data (in DMSO-d_6):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.40	d	1H	H-6 (pyrimidine)
~7.00	d	2H	Ar-H (ortho to -O)
~6.70	d	2H	Ar-H (ortho to -NH_2)
~6.50	d	1H	H-5 (pyrimidine)
~5.30	s	2H	-NH_2

Rationale for Predictions:

- The pyrimidine protons are expected to be in the downfield region due to the electron-withdrawing nature of the nitrogen atoms and the chlorine atom.
- The aromatic protons of the aniline ring will appear as two distinct doublets due to the symmetry of the para-substituted ring.
- The amino protons will appear as a broad singlet, and their chemical shift can be variable depending on the solvent and concentration.

2.1.2. ^{13}C NMR Spectroscopy

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The ^{13}C NMR spectrum provides information about the carbon framework of the molecule.

Predicted ^{13}C NMR Data (in DMSO-d_6):

Chemical Shift (δ, ppm)	Assignment
~170.0	C-4 (pyrimidine, attached to -O)
~161.0	C-2 (pyrimidine, attached to -Cl)
~159.5	C-6 (pyrimidine)
~148.0	Ar-C (attached to -O)
~143.0	Ar-C (attached to -NH_2)
~122.0	Ar-CH (ortho to -O)
~115.0	Ar-CH (ortho to -NH_2)
~100.0	C-5 (pyrimidine)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of chemical bonds.

Predicted IR Data:

Wavenumber (cm^{-1})	Vibration	Functional Group
3400-3200	N-H stretch	Primary amine (-NH_2)
1620-1580	C=N stretch, C=C stretch	Pyrimidine and aromatic rings
1250-1200	C-O stretch	Aryl ether
850-800	C-Cl stretch	Chloro-pyrimidine

Mass Spectrometry (MS)

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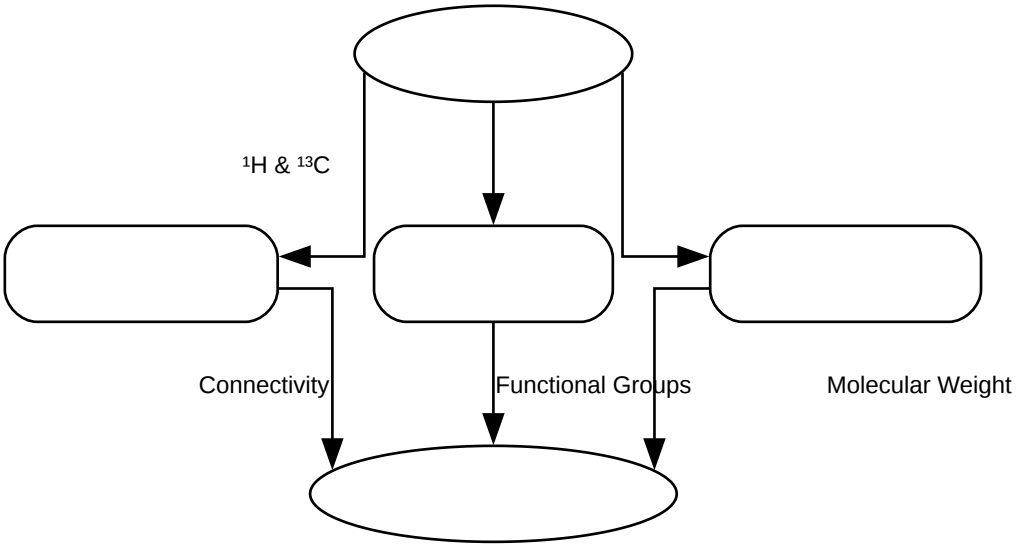
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

Predicted Mass Spectrometry Data (ESI+):

- $[M+H]^+$: m/z = 224.0
- $[M+Na]^+$: m/z = 246.0

The isotopic pattern for the molecular ion peak will show a characteristic M+2 peak with approximately one-third the intensity of the M peak, confirming the presence of a single chlorine atom.

Visualizing the Analytical Workflow



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Caption: Analytical workflow for structural confirmation.

Crystallographic and Computational Analysis: Understanding the Solid-State and Conformational Preferences

While spectroscopic methods provide a wealth of information about the connectivity and functional groups, X-ray crystallography offers a definitive view of the molecule's three-dimensional structure in the solid state. In the absence of experimental crystallographic data for the title compound, computational modeling can provide valuable insights into its preferred conformation.

X-ray Crystallography

Should single crystals of **4-[(2-Chloropyrimidin-4-yl)oxy]aniline** be obtained, X-ray diffraction analysis would provide precise bond lengths, bond angles, and dihedral angles. This data is invaluable for understanding intermolecular interactions, such as hydrogen bonding and π-π stacking, which govern the crystal packing.[5][6] For instance, one would expect to observe hydrogen bonding between the amino group of one molecule and the nitrogen atoms of the pyrimidine ring of a neighboring molecule.

Computational Modeling

In the absence of a crystal structure, density functional theory (DFT) calculations can be employed to predict the lowest energy conformation of the molecule. These calculations can also provide theoretical NMR and IR spectra that can be compared with experimental data to further validate the proposed structure. Key conformational features to investigate include the dihedral angle between the aniline and pyrimidine rings.

Conclusion and Future Directions

This guide has provided a comprehensive overview of the structural analysis of **4-[(2-Chloropyrimidin-4-yl)oxy]aniline**, from its synthesis to its detailed characterization by spectroscopic and computational methods. The protocols and expected data presented herein serve as a valuable resource for researchers working with this important chemical intermediate. Future work could involve the experimental determination of its crystal structure to validate the computational models and provide a more complete understanding of its solid-state properties. Such data would further enhance its utility in the rational design of novel therapeutics.

References

- CN111704555A - Method for synthesizing 4-methoxy-2-nitroaniline by adopting continuous flow reactor - Google Patents.

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- 2-(((4-([2,2′:6′,2″-Terpyridin]-4′-yl)phenyl)imino)methyl)-6-methoxyphenol - MDPI. Available at: [Link]
- Discovery of Novel 2-Substituted Aniline Pyrimidine Based Derivatives as Potent Mer/c-Met Dual Inhibitors with Improvement Bioavailability - MDPI. Available at: [Link]
- 4-[(7-Fluoroquinazolin-4-yl)oxy]aniline - ResearchGate. Available at: [Link]
- Chemical synthesis, bioinformatics and antiproliferative studies of novel pyrimidin-4-yl-1H-pyrazole derivatives in chronic myeloid cancer cells - PMC. Available at: [Link]
- (PDF) 4-(2-Chloro-4-nitrophenoxy)-N-[2-(4,6-dimethoxypyrimidin-2-yloxy)benzyl]aniline. Available at: [Link]
- Spectroscopic characterization and photoinduced processes of 4-oxoquinoline derivatives. Available at: [Link]
- Mass spectral analysis of chloropicrin under negative ion chemical ionization conditions. Available at: [Link]
- One-Step Synthesis of 2-Chloropyrimidin-4-ol Derivatives: An Unusual Reactivity of Thiophosgene - ResearchGate. Available at: [Link]
- Design, Synthesis, and Biological Evaluation of 2-Substituted Aniline Pyrimidine Derivatives as Potent Dual Mer/c-Met Inhibitors - PMC - NIH. Available at: [Link]
- Figure S7. Mass spectrum of 4-nitroaniline. | Download Scientific Diagram - ResearchGate. Available at: [Link]
- Discovery of Novel 2-Substituted Aniline Pyrimidine Based Derivatives as Potent Mer/c-Met Dual Inhibitors with Improvement Bioavailability - ResearchGate. Available at: [Link]
- US5426230A - Process for the preparation of 4-chloro-2-cyclopropylcarbonylaniline - Google Patents.
- Synthesis and spectroscopic characterization of fluorescent 4-aminoantipyrine analogues: Molecular docking and in vitro cytotoxicity studies - PubMed. Available at: [Link]

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- Infrared Spectra of 2-Amino-4,6-Dichloro Pyrimidine. Available at: [Link]
- A Computational Study of the Mechanism and Kinetics of the 4-Methyl Aniline Reaction with OH Radicals - MDPI. Available at: [Link]
- Discovery of Novel 2-Substituted Aniline Pyrimidine Based Derivatives as Potent Mer/c-Met Dual Inhibitors with Improvement Bioavailability - PubMed. Available at: [Link]
- (PDF) Mid-Infrared, Long Wave Infrared (4-12 μm) Molecular Emission Signatures from Pharmaceuticals Using Laser-Induced Breakdown Spectroscopy (LIBS) - ResearchGate. Available at: [Link]
- Design, synthesis and biological evaluation of novel 4-anilinoquinazoline derivatives as hypoxia-selective EGFR and VEGFR-2 dual inhibitors - PubMed. Available at: [Link]
- Table of Contents. Available at: [Link]
- 2-[(4-Methoxyphenyl)ethynyl]aniline - SpectraBase. Available at: [Link]
- (PDF) A Mass Spectrometry-Based Approach for Characterization of Red, Blue, and Purple Natural Dyes - ResearchGate. Available at: [Link]
- Mass Spectrometry-Based Disulfide Mapping of Lysyl Oxidase-like 2 - MDPI. Available at: [Link]

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Sources

- 1. Chemical synthesis, bioinformatics and antiproliferative studies of novel pyrimidin-4-yl-1H-pyrazole derivatives in chronic myeloid cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]

- 3. Design, Synthesis, and Biological Evaluation of 2-Substituted Aniline Pyrimidine Derivatives as Potent Dual Mer/c-Met Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Discovery of Novel 2-Substituted Aniline Pyrimidine Based Derivatives as Potent Mer/c-Met Dual Inhibitors with Improvement Bioavailability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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